

# improving H-Phe-Leu-NH<sub>2</sub>·HBr synthesis yield

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: H-Phe-Leu-NH<sub>2</sub>·HBr

CAS No.: 108321-16-0

Cat. No.: S1489102

Get Quote

## Chemical Profile of H-Phe-Leu-NH<sub>2</sub> · HBr

The table below summarizes the key identifying information for your compound of interest [1] [2].

Property	Details
Common Name	H-Phe-Leu-NH <sub>2</sub> · HBr; Phe-Leu Amide hydrobromide [1]
CAS Number	108321-16-0 [1]
Molecular Formula	C <sub>15</sub> H <sub>24</sub> BrN <sub>3</sub> O <sub>2</sub> [1] [2]
Molecular Weight	358.27 g/mol (or 358.274 Da) [1] [2]
Purity	Typically 95% to 98% (HPLC) [1]
Storage	-20°C [1]

## Troubleshooting Guide for Peptide Synthesis

While direct references for H-Phe-Leu-NH<sub>2</sub> · HBr synthesis are limited, the following table integrates general peptide synthesis challenges with applicable principles from the search results. These can guide your investigation into improving yield [3] [4].

Problem Phenomenon	Potential Root Cause	Recommended Solution
Low Overall Yield   Incomplete coupling reaction between Phe and Leu.   • Activate carboxylic acid with coupling agents (e.g., HATU, DCC). • Use a molar excess of the carboxyl component [3].      Racemization during synthesis, leading to diastereomer impurities.   • Use protected amino acids (e.g., Boc, Fmoc) [3]. • Employ low-racemization coupling methods and additives (e.g., Oxyma Pure) [4].    Poor Purity or Incorrect Product   Inadequate purification of the final product.   • Implement solid-phase synthesis for easier purification [4]. • Purify via High-Performance Liquid Chromatography (HPLC) [1].      Difficulty in Amidation   Low efficiency in forming the C-terminal amide.   • Start with a leucine amide component instead of forming the amide at the final step [3]. • Use a solid support with a linker designed for amide release [4].    Low Yield in HBr Salt Formation   Incomplete salt formation or precipitation.   • Ensure the use of high-purity HBr in the correct solvent. • Optimize precipitation conditions (solvent, temperature, concentration).		

## Experimental Methodology & Key Considerations

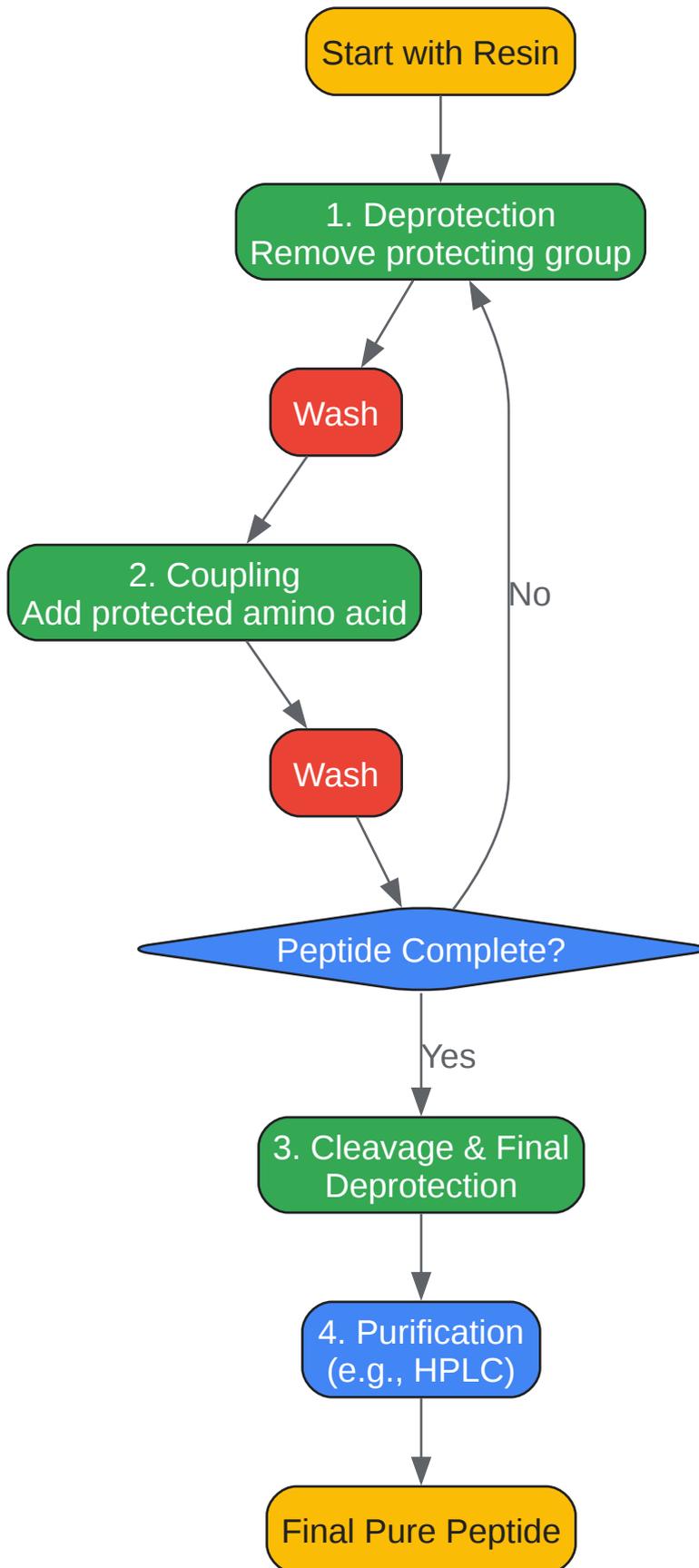
Here is a generalized protocol and key factors to consider, drawing from standard peptide synthesis techniques referenced in the search results.

- **Synthetic Strategy:** The synthesis can be approached using **solution-phase** or **solid-phase peptide synthesis (SPPS)**. SPPS is often preferred for its simplified purification and potential for automation [4].
- **Protecting Groups:** Use of protecting groups is critical.
  - The **N-terminus** of phenylalanine can be protected with a group like **Boc (tert-butoxycarbonyl)** or **Fmoc (9-fluorenylmethoxycarbonyl)**.
  - The **side chain** of phenylalanine does not require protection.
- **Coupling Reaction:**
  - **Activation:** The protected phenylalanine's carboxylic acid must be activated. Common agents include **HATU**, **DCC**, or **HOBt**.
  - **Reaction:** The activated Phe derivative is coupled with leucinamide.
- **Deprotection and Cleavage:**
  - Remove the N-terminal protecting group (e.g., using TFA for Boc groups).
  - In solid-phase synthesis, this step also cleaves the peptide from the resin [4].
- **Salt Formation and Purification:**

- The free base peptide is treated with **Hydrobromic Acid (HBr)** to form the H-Phe-Leu-NH<sub>2</sub> · HBr salt.
- The final product is typically purified using **reprecipitation or preparative HPLC** and characterized by analytical HPLC and mass spectrometry [1].

## Solid-Phase Peptide Synthesis Workflow

The following diagram outlines the core steps of the Solid-Phase Peptide Synthesis (SPPS) workflow, which is a common method for synthesizing peptides like H-Phe-Leu-NH<sub>2</sub> [4]:



Click to download full resolution via product page

## Frequently Asked Questions

**Q1: What are the primary industrial applications of dipeptides like H-Phe-Leu-NH<sub>2</sub> · HBr?** Dipeptides and their derivatives are primarily used in scientific research and drug development. They serve as key **building blocks for more complex peptides**, which are important in developing therapeutics. Specific derivatives can act as **enzyme inhibitors or hormone analogs** [3].

**Q2: Where can I purchase H-Phe-Leu-NH<sub>2</sub> · HBr for research purposes?** Several chemical suppliers offer this compound. The table below lists some companies found in the search results. **Always verify the certificate of analysis for lot-specific purity data** [1].

Company Name	Purity	Package Size
GL Biochem (Shanghai) Ltd	95%-98% HPLC	10mg to 10g
Hangzhou MolCore BioPharmatech Co.,Ltd.	97%	1KG; 5KG
Nextpeptide Inc	97%	1KG; 5KG

**Q3: The synthesis yield of my peptide is low. What is the first parameter I should check?** The **coupling reaction efficiency** is often the primary bottleneck. First, verify that your **coupling agents are fresh and effective**. Then, ensure that you are using an appropriate molar excess of the activated amino acid and that the reaction is given sufficient time to complete. Monitoring the reaction with a test like the Kaiser ninhydrin test can help confirm complete coupling [3] [4].

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or Request Quote Online.

## References

1. - H - PHE - LEU CAS#: 108321-16-0 NH 2 HBR [chemicalbook.com]
2. - H - PHE - LEU · NH | CAS#:108321-16-0 | Chemsrvc 2 HBR [chemsrc.com]
3. Progress in the Stereoselective Synthesis Methods of ... [pmc.ncbi.nlm.nih.gov]
4. US7589170B1 - Synthesis of cyclic peptides [patents.google.com]

To cite this document: Smolecule. [improving H-Phe-Leu-NH<sub>2</sub>.HBr synthesis yield]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b1489102#improving-h-phe-leu-nh2-hbr-synthesis-yield]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** info@smolecule.com  
**Web:** www.smolecule.com